

Crystal Structure Analysis of 5-Bromo-2-methoxybenzyl Alcohol Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-methoxybenzyl alcohol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of the crystal structure analysis of derivatives of **5-bromo-2-methoxybenzyl alcohol**. While crystallographic data for **5-bromo-2-methoxybenzyl alcohol** itself is not publicly available, this document presents a comprehensive analysis of a closely related derivative, N'-(5-bromo-2-hydroxy-3-methoxybenzylidene)-2-methoxybenzohydrazide monohydrate, serving as a pertinent case study. This guide details the experimental protocols for synthesis and single-crystal X-ray diffraction, presents a thorough summary of the crystallographic data, and includes visualizations of the experimental workflow and molecular structure to facilitate understanding and application in drug design and materials science.

Introduction

The structural elucidation of organic molecules is a cornerstone of modern drug discovery and development. The precise three-dimensional arrangement of atoms within a crystal lattice, determined through single-crystal X-ray diffraction, provides invaluable insights into molecular conformation, intermolecular interactions, and potential binding mechanisms with biological targets. **5-Bromo-2-methoxybenzyl alcohol** and its derivatives are of interest due to their potential applications as intermediates in the synthesis of pharmaceuticals and other functional

organic materials. Understanding their solid-state structures is crucial for predicting their physicochemical properties and for the rational design of new bioactive compounds.

This guide focuses on the methodologies and data interpretation central to the crystal structure analysis of this class of compounds, using a specific derivative as a detailed example.

Experimental Protocols

Synthesis of 5-Bromo-2-methoxybenzyl Alcohol Derivatives

A general method for the synthesis of Schiff base derivatives, such as the case study compound, involves the condensation reaction of a substituted benzaldehyde with a hydrazide. The synthesis of the parent **5-bromo-2-methoxybenzyl alcohol** can be achieved through the reduction of the corresponding aldehyde.

Synthesis of N'-(5-bromo-2-hydroxy-3-methoxybenzylidene)-2-methoxybenzohydrazide monohydrate:

This compound was prepared by the condensation reaction of 5-bromo-3-methoxysalicylaldehyde (1 mmol, 0.231 g) and 2-methoxybenzohydrazide (1 mmol, 0.166 g) in methanol (30 ml) at ambient temperature. Colorless, block-shaped single crystals suitable for X-ray structural determination were obtained by the slow evaporation of the solution over several days.^[1]

Single-Crystal X-ray Diffraction Analysis

The determination of the crystal structure is achieved through single-crystal X-ray diffraction. A suitable single crystal is mounted on a diffractometer, and diffraction data is collected.

Data Collection and Refinement:

A colorless block-shaped crystal was used for data collection on a Bruker SMART CCD area-detector diffractometer with Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$) at 298 K. The structure was solved by direct methods and refined by full-matrix least-squares on F^2 . All non-hydrogen atoms were refined anisotropically. The water and amino H atoms were located from a difference Fourier

map and refined isotropically. The remaining H atoms were positioned geometrically and refined using a riding model.

Data Presentation

The crystallographic data for N'-(5-bromo-2-hydroxy-3-methoxybenzylidene)-2-methoxybenzohydrazide monohydrate ($C_{16}H_{17}BrN_2O_5$) is summarized in the tables below.

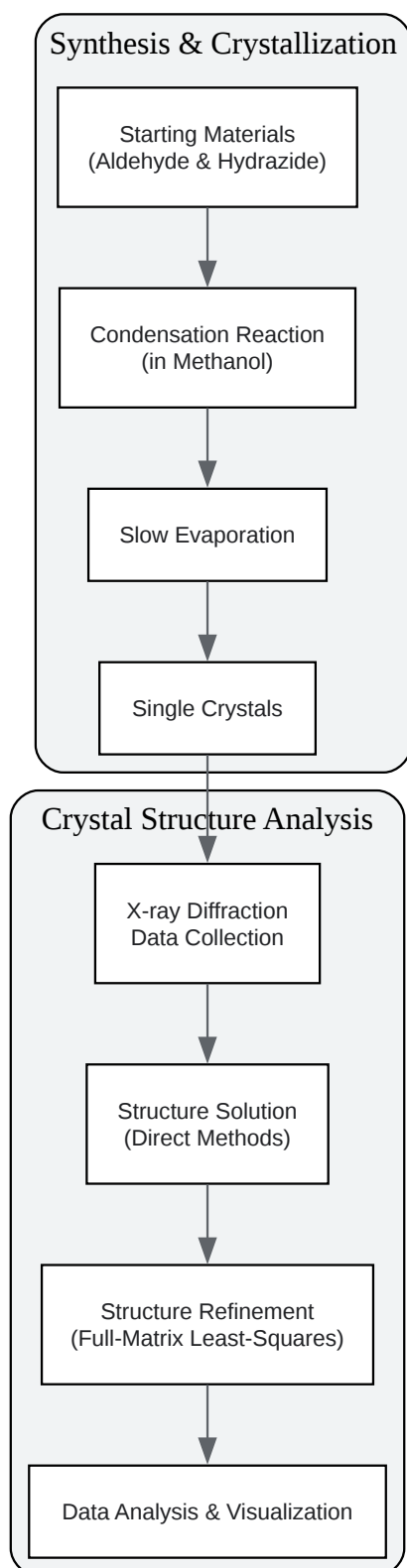
Parameter	Value
Empirical Formula	C ₁₆ H ₁₇ BrN ₂ O ₅
Formula Weight	413.23 g/mol
Crystal System	Triclinic
Space Group	P-1
Unit Cell Dimensions	
a (Å)	6.934(1)
b (Å)	8.339(2)
c (Å)	14.619(2)
α (°)	99.246(2)
β (°)	91.861(2)
γ (°)	102.506(2)
Volume (Å ³)	812.5
Z	2
Data Collection	
Radiation (Å)	Mo Kα (0.71073)
Temperature (K)	298
2θ_max (°)	51
Reflections Collected	4120
Unique Reflections	2962
Refinement	
R _{gt} (F)	0.0382
wR _{ref} (F ²)	0.0907

Table 1: Crystallographic Data and Structure Refinement for N'-(5-bromo-2-hydroxy-3-methoxybenzylidene)-2-methoxybenzohydrazide monohydrate.[1]

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and crystal structure analysis of a **5-bromo-2-methoxybenzyl alcohol** derivative.

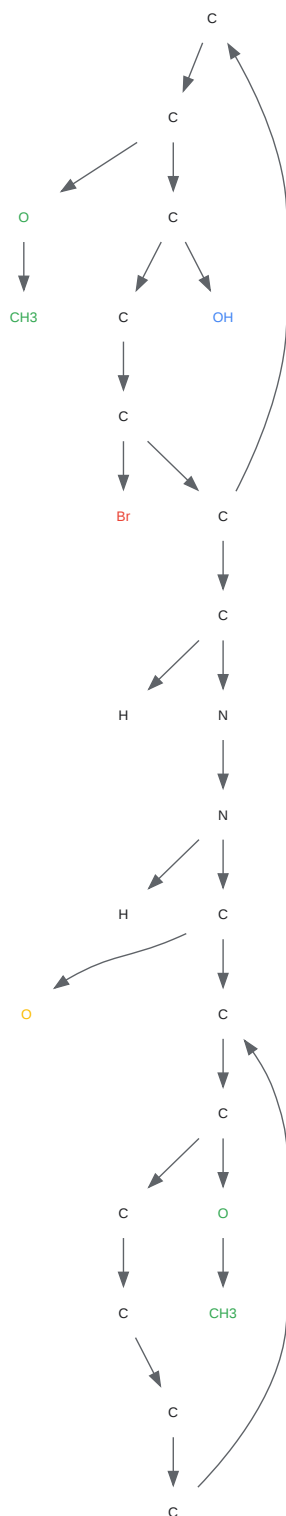


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Experimental workflow from synthesis to analysis.

Molecular Structure

The diagram below depicts the molecular structure of N'-(5-bromo-2-hydroxy-3-methoxybenzylidene)-2-methoxybenzohydrazide, highlighting the key functional groups.



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Molecular structure of the hydrazide derivative.

Conclusion

This technical guide has outlined the process of crystal structure analysis for derivatives of **5-bromo-2-methoxybenzyl alcohol**, using a specific hydrazide derivative as a detailed example. The provided experimental protocols and crystallographic data serve as a valuable resource for researchers in the fields of medicinal chemistry, materials science, and crystallography. The visualization of the experimental workflow and molecular structure further aids in the comprehension of the analytical process and the structural features of this class of compounds. The insights gained from such analyses are critical for the rational design of novel molecules with desired properties and biological activities.

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References

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